

Technical Guide: Solubility of Rutin Hydrate in DMSO and Ethanol

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Compound of Interest

Compound Name: Rutin hydrate

Cat. No.: B162542

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Executive Summary

Rutin, a flavonoid glycoside found in numerous plants, is the subject of extensive research due to its wide range of biological activities, including antioxidant, anti-inflammatory, and neuroprotective effects. A critical parameter for its application in in vitro and in vivo studies is its solubility in common laboratory solvents. This document provides a comprehensive technical overview of the solubility of **rutin hydrate** in two frequently used solvents: dimethyl sulfoxide (DMSO) and ethanol. It includes quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of experimental workflows and a relevant biological pathway to aid researchers in their experimental design and execution.

Quantitative Solubility Data

The solubility of **rutin hydrate** can vary significantly between different suppliers and batches, and it is influenced by experimental conditions such as temperature, solvent purity, and the use of physical methods like sonication or heating. The following tables summarize the reported solubility data in DMSO and ethanol.

Table 2.1: Solubility of Rutin Hydrate in DMSO

Solubility (mg/mL)	Molar Concentration (mM)	Source	Notes / Conditions
235	384.92	TargetMol	Sonication is recommended.[1]
125	175.31	MedchemExpress	Ultrasonic assistance is needed. Hygroscopic DMSO can significantly impact solubility; use newly opened DMSO. [2]
100	163.79	Selleck Chemicals, GlpBio	Use fresh DMSO as moisture absorption reduces solubility.[3] [4]
50	-	AbMole BioScience	Stated for Rutin hydrate.[5]
~25	-	Cayman Chemical	For Rutin (hydrate).[6]

Table 2.2: Solubility of Rutin Hydrate in Ethanol

Solubility (mg/mL)	Molar Concentration (mM)	Source	Notes / Conditions
~43.5 (1g/23mL)	~71.25	ChemBK	In boiling ethanol.[7]
~5 (~0.5 wt%)	~8.19	ResearchGate	At room temperature, citing Krewson et al. (1952).[8]
~3.45 (1g/290mL)	~5.65	ChemBK	In cold ethanol.[7]
2	3.28	TargetMol	Sonication is recommended.[1]
Sparingly Soluble	-	ChemicalBook	In ethanol (96 per cent).[9]

Experimental Protocols

Accurate and reproducible solubility data is contingent on standardized protocols. Below are methodologies for preparing stock solutions and for determining solubility via the shake-flask method.

Protocol for Preparation of a Rutin Hydrate Stock Solution

This protocol outlines the general steps for dissolving **rutin hydrate** to create a stock solution for experimental use.

- **Weighing:** Accurately weigh the desired amount of **rutin hydrate** powder in a suitable container (e.g., a conical or sealed vial).
- **Solvent Addition:** Add the solvent of choice (e.g., fresh, anhydrous DMSO) to the powder. For maximum solubility, use newly opened solvents, as absorbed moisture can decrease solubility.[2][3]
- **Facilitating Dissolution:**

- Vortexing: Mix the solution vigorously using a vortex mixer.
- Sonication: Place the vial in an ultrasonic bath to aid dissolution, as recommended by several suppliers.[\[1\]](#)[\[2\]](#)
- Heating: Gently warm the solution to 37°C to increase solubility.[\[10\]](#)
- Inert Gas Purge: For long-term stability and to prevent oxidation, it is advisable to purge the solvent with an inert gas (e.g., nitrogen or argon) before adding it to the **rutin hydrate** and to store the final stock solution under an inert atmosphere.[\[6\]](#)
- Storage: Store stock solutions in tightly sealed vials, aliquoted to avoid repeated freeze-thaw cycles. Recommended storage is at -20°C for up to one month or -80°C for up to six months.[\[10\]](#)

Protocol for Solubility Determination by Shake-Flask Method

The shake-flask method is a standard technique for determining the equilibrium solubility of a compound in a specific solvent.

- Preparation: Add an excess amount of **rutin hydrate** to a known volume of the solvent (DMSO or ethanol) in a sealed, screw-cap vial. The excess solid should be clearly visible.
- Equilibration: Place the vial in a shaker or orbital incubator set to a constant temperature (e.g., 25°C or 37°C) and agitate for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, cease agitation and allow the suspension to settle. Centrifuge the sample at a high speed to pellet the undissolved solid.
- Sample Extraction: Carefully extract an aliquot of the clear supernatant without disturbing the solid pellet.
- Dilution: Dilute the supernatant with a suitable mobile phase or solvent to a concentration within the quantifiable range of the analytical instrument.

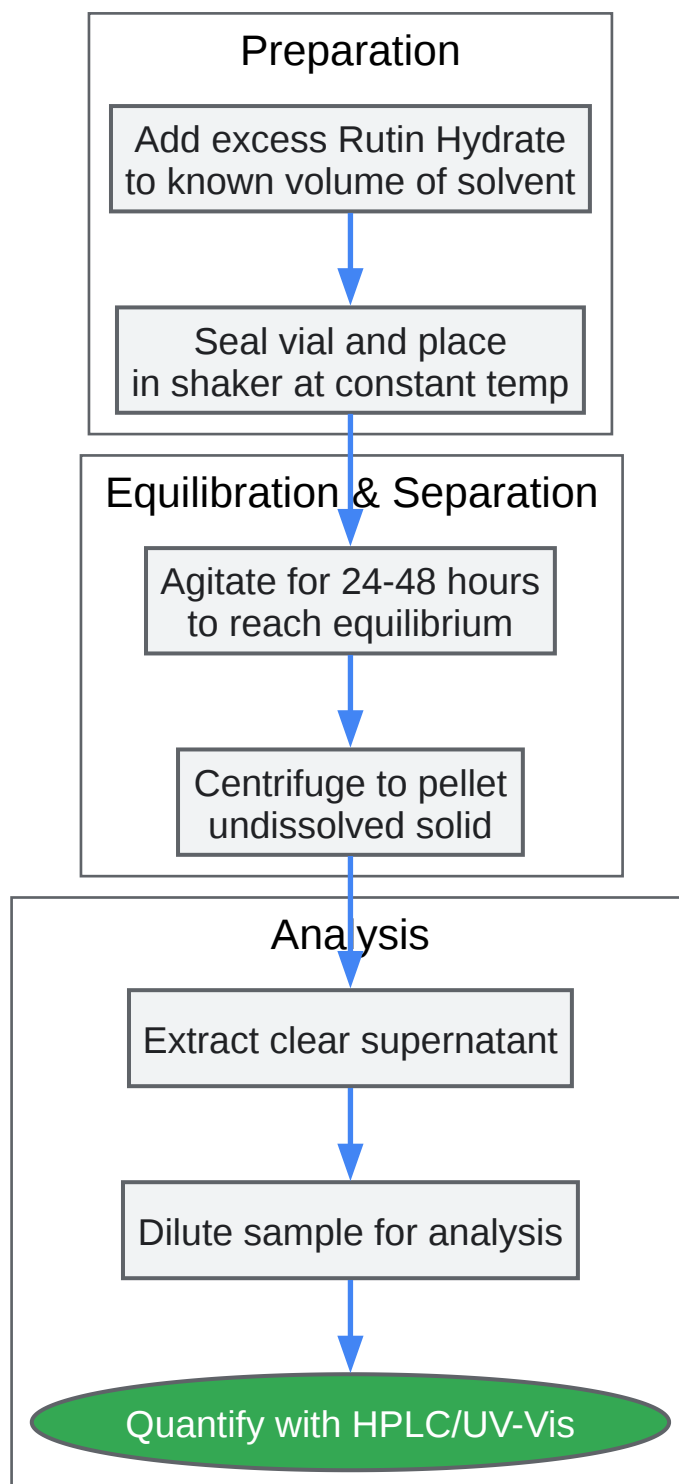
- Quantification: Analyze the concentration of rutin in the diluted supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV-Vis detection or UV/Vis Spectrometry.[\[11\]](#)[\[12\]](#)
- Calculation: Calculate the original concentration in the supernatant, which represents the equilibrium solubility of **rutin hydrate** in the solvent at the specified temperature.

Visualizations: Workflows and Biological Pathways

Experimental and Logical Diagrams

Visualizing workflows and biological pathways can clarify complex processes. The following diagrams were generated using Graphviz (DOT language) in accordance with the specified requirements.

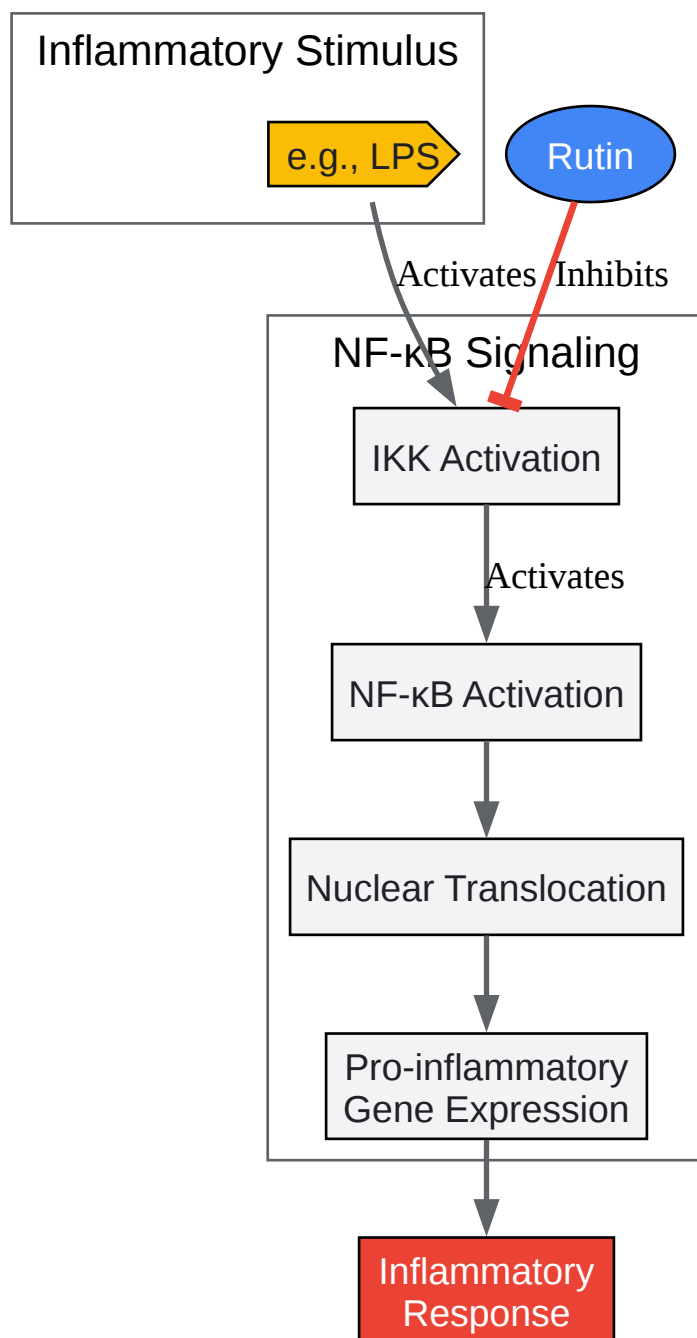
Workflow for Solubility Determination



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Caption: A flowchart of the shake-flask method for solubility assessment.

Simplified Anti-Inflammatory Pathway of Rutin

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Caption: Rutin's inhibition of the NF-κB inflammatory pathway.

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